

# Ethyl 3-ethoxypicolinate CAS number and molecular structure

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## Compound of Interest

Compound Name: Ethyl 3-ethoxypicolinate

Cat. No.: B15069786

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## Ethyl 3-ethoxypicolinate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available information on **Ethyl 3-ethoxypicolinate**, a chemical compound of interest in synthetic chemistry. Due to the limited availability of in-depth experimental data in the public domain, this document focuses on its fundamental properties and presents a generalized workflow for the synthesis and analysis of such a compound.

## Chemical Identity and Properties

**Ethyl 3-ethoxypicolinate** is a pyridine derivative with the CAS number 1215168-86-7.<sup>[1][2]</sup> Its core structure consists of a pyridine ring substituted with an ethoxy group at the 3-position and an ethyl ester at the 2-position.

## Molecular Structure

Molecular Structure of **Ethyl 3-ethoxypicolinate**

## Quantitative Data

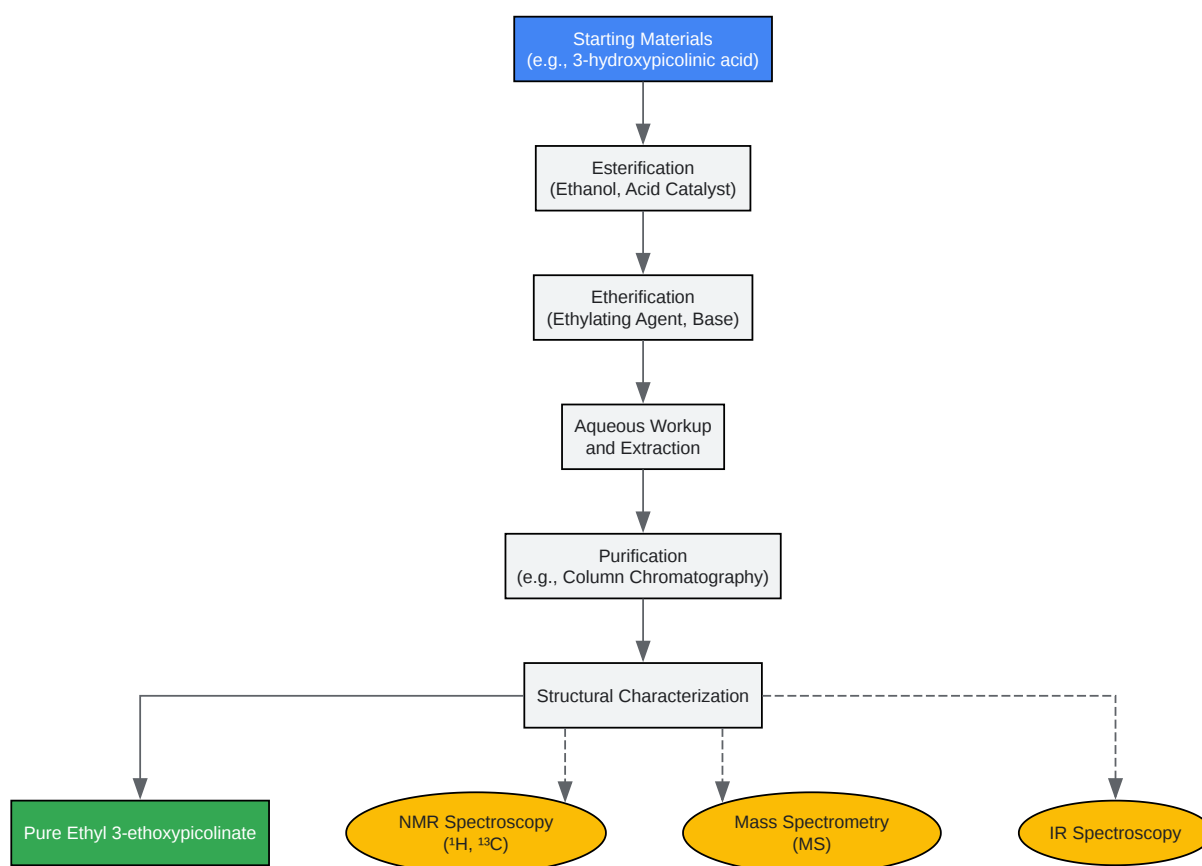
The following table summarizes the key physicochemical properties of **Ethyl 3-ethoxypicolinate**.

Property	Value	Source
CAS Number	1215168-86-7	[1]
Molecular Formula	C10H13NO3	[1]
Molecular Weight	195.22 g/mol	[1]

Note: Extensive experimental data on properties such as boiling point, melting point, and solubility are not readily available in published literature.

## Synthesis and Characterization Workflow

While specific, detailed experimental protocols for the synthesis of **Ethyl 3-ethoxypicolinate** are not widely published, a general workflow for the preparation and characterization of such a heterocyclic compound is presented below. This process is illustrative and represents a standard approach in synthetic organic chemistry.



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Generalized Synthetic and Analytical Workflow

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and handling of **Ethyl 3-ethoxypicolinate** are not available in the current scientific literature. Researchers planning to work with this compound would need to develop a synthetic route based on established methods for esterification and etherification of similar pyridine derivatives. Standard laboratory safety protocols should be followed, including the use of personal protective equipment and working in a well-ventilated fume hood.

## Applications in Research and Drug Development

Currently, there is a lack of published information regarding the specific applications of **Ethyl 3-ethoxypicolinate** in drug development or as a tool compound in biological research. Its structural motifs, however, are present in various biologically active molecules, suggesting potential for its use as a building block in medicinal chemistry.

## Signaling Pathways and Biological Activity

No studies detailing the interaction of **Ethyl 3-ethoxypicolinate** with biological signaling pathways or its pharmacological activity have been identified in the public domain.

## Conclusion

**Ethyl 3-ethoxypicolinate** is a defined chemical entity with limited publicly available data beyond its basic identification. This guide provides the foundational information available and outlines a standard, hypothetical workflow for its synthesis and characterization. Further research is required to elucidate its chemical reactivity, biological activity, and potential applications for the scientific community.

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## References

- 1. 1215168-86-7 Ethyl 3-Ethoxypicolinate AKSci 8918FF [aksci.com]
- 2. alchempharmtech.com [alchempharmtech.com]
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